

# avoiding common pitfalls in Zolantidine-related animal experiments

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## Compound of Interest

Compound Name: Zolantidine

Cat. No.: B012382

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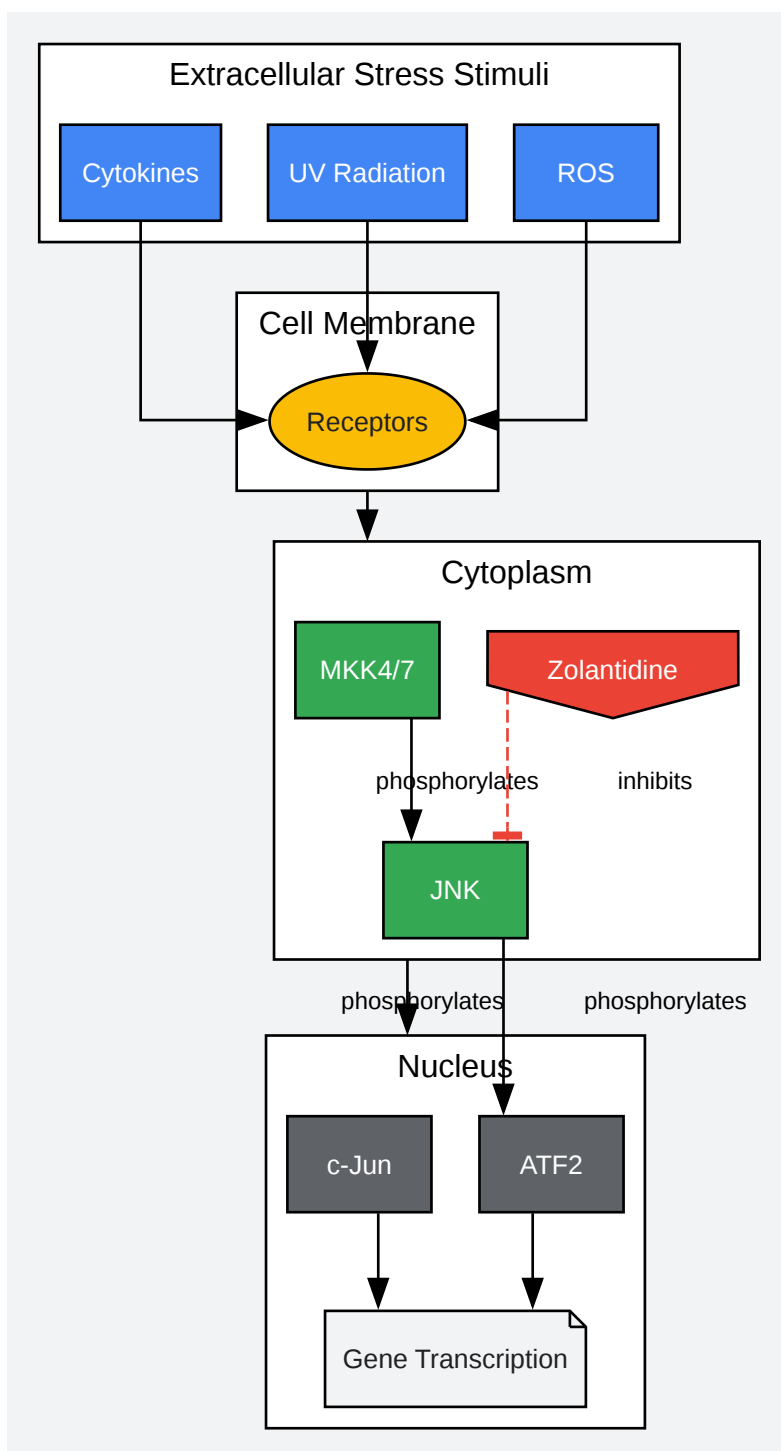
## Zolantidine Technical Support Center

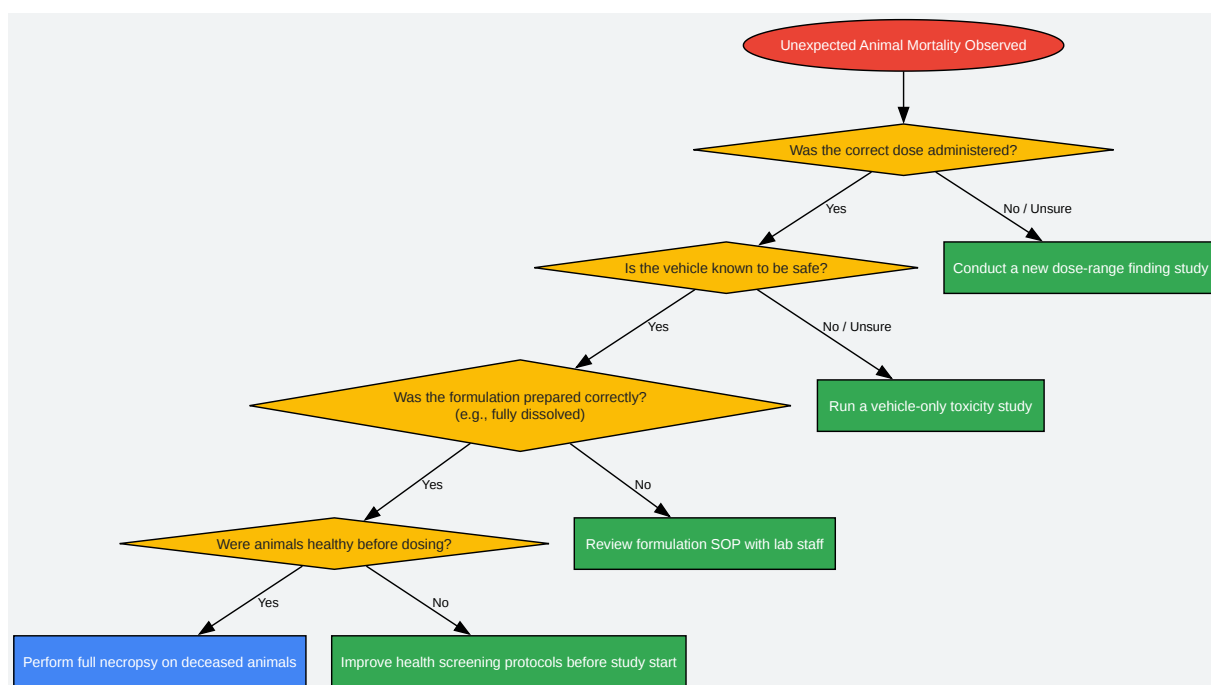
Welcome to the technical support center for **Zolantidine**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully planning and executing animal experiments involving **Zolantidine**. Here you will find answers to frequently asked questions, troubleshooting guides for common issues, and detailed experimental protocols to help you avoid common pitfalls and ensure the integrity of your research.

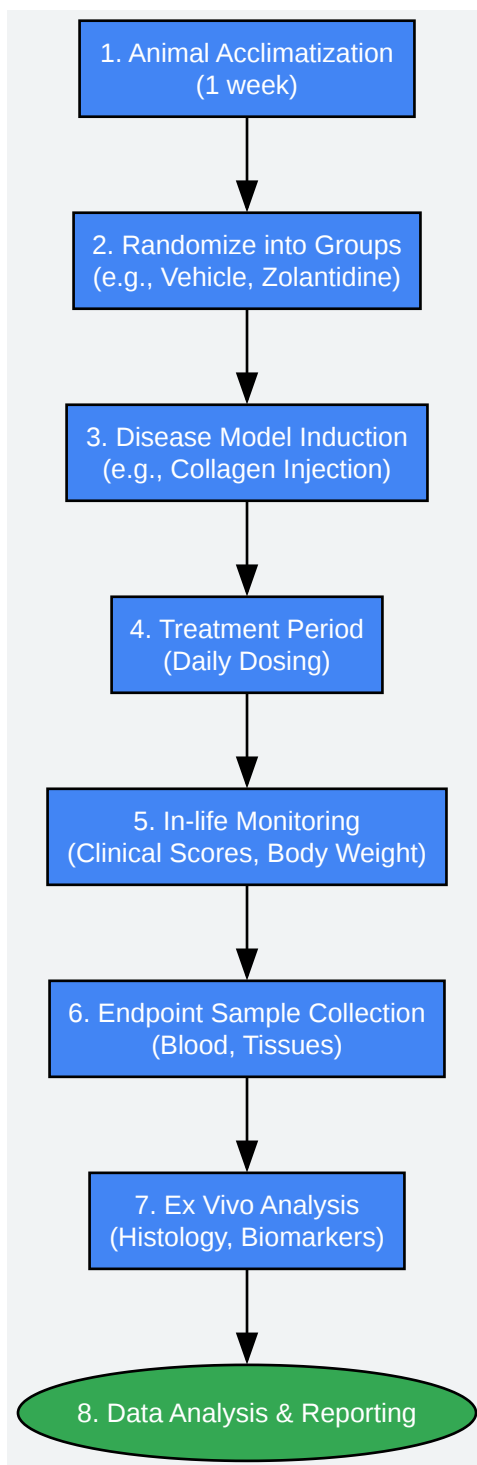
## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Zolantidine**?

A1: **Zolantidine** is a potent and selective small molecule inhibitor of c-Jun N-terminal kinase (JNK). It specifically targets the ATP-binding site of JNK1, JNK2, and JNK3, thereby preventing the downstream phosphorylation of transcription factors such as c-Jun and ATF2. This inhibition effectively blocks the JNK signaling cascade, which is a key pathway in mediating cellular responses to stress, inflammation, and apoptosis.







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